

# Effective concentration of Usp8-IN-3 in cell culture

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## Compound of Interest

Compound Name: Usp8-IN-3

Cat. No.: B12399895

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## Application Notes: Usp8-IN-3 in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

### Introduction

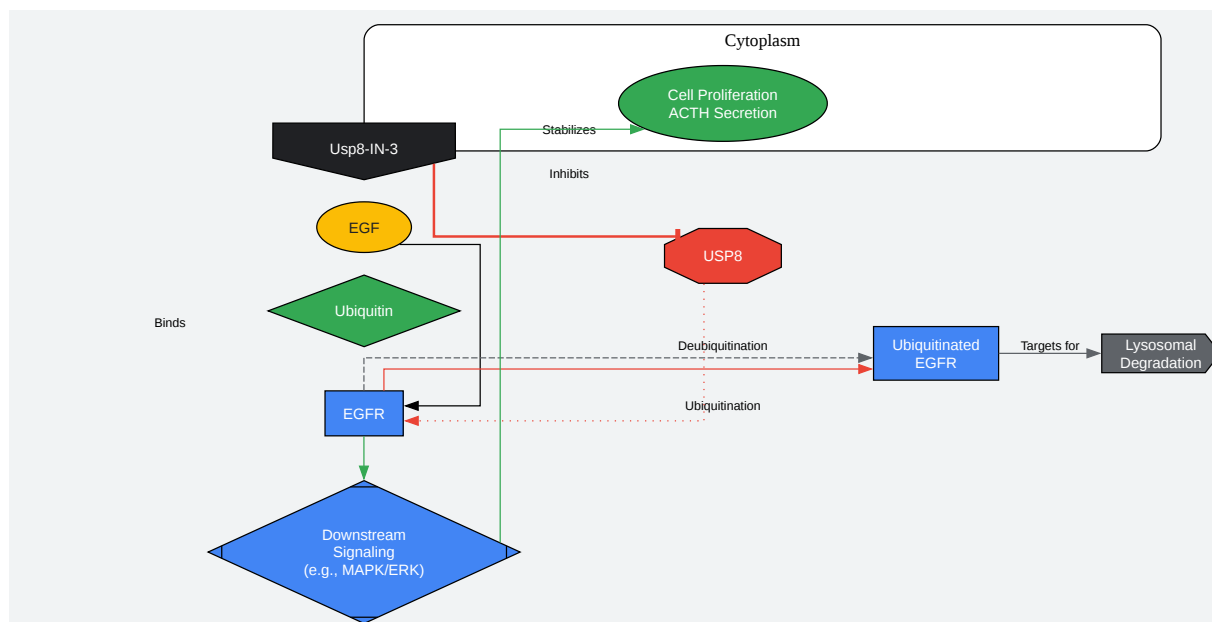
**Usp8-IN-3** is a chemical inhibitor of Ubiquitin-Specific Peptidase 8 (USP8), a deubiquitinating enzyme (DUB) that plays a critical role in various cellular processes, including signal transduction, protein trafficking, and degradation.<sup>[1]</sup> USP8 removes ubiquitin tags from substrate proteins, thereby rescuing them from proteasomal or lysosomal degradation.<sup>[1]</sup> A key substrate of USP8 is the Epidermal Growth Factor Receptor (EGFR). By deubiquitinating EGFR, USP8 prevents its degradation, leading to sustained signaling through downstream pathways like MAPK/ERK.<sup>[1][2]</sup>

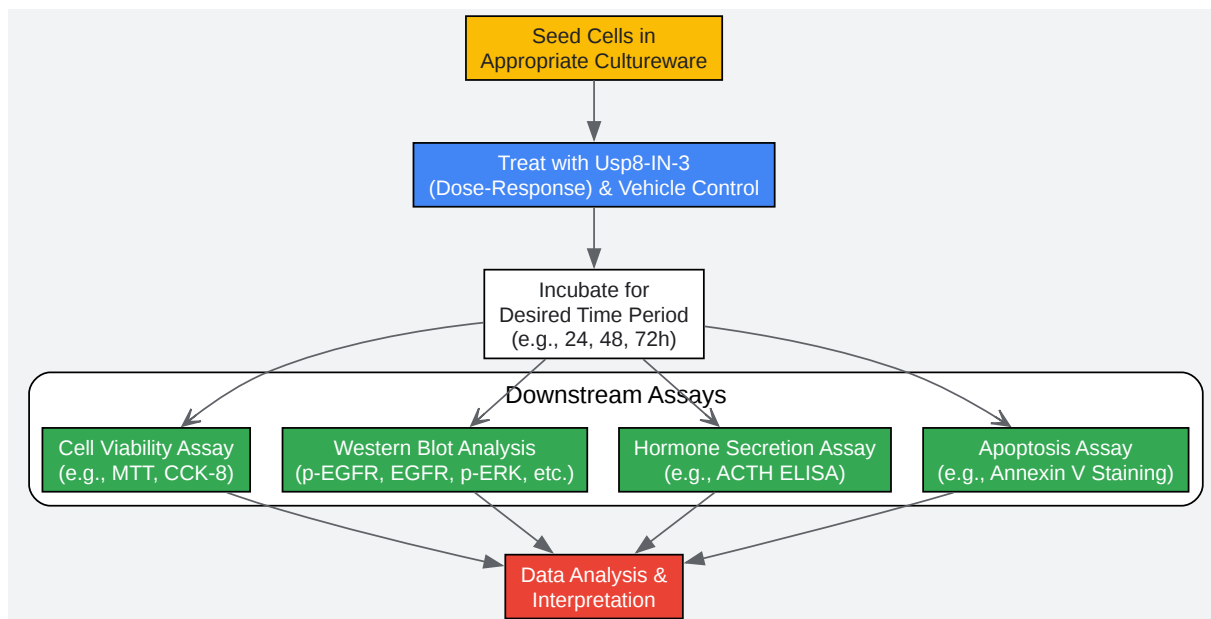
In pathological contexts, such as certain cancers and Cushing's disease, USP8 can be overactive or mutated.<sup>[3][4]</sup> This hyperactivity leads to the stabilization of oncoproteins and receptors, promoting cell proliferation and survival.<sup>[3][5]</sup> **Usp8-IN-3** offers a valuable tool for studying the biological consequences of USP8 inhibition and for assessing its therapeutic potential. By inhibiting USP8's catalytic activity, **Usp8-IN-3** promotes the ubiquitination and subsequent degradation of its substrates, effectively downregulating their signaling pathways.<sup>[1]</sup>

### Mechanism of Action

**Usp8-IN-3** functions by binding to the catalytic domain of the USP8 enzyme, which inhibits its deubiquitinating activity.<sup>[1]</sup> This leads to an accumulation of ubiquitinated substrates, most notably EGFR. The increased ubiquitination marks EGFR for degradation, reducing its cell surface expression and dampening downstream signaling cascades. This mechanism is particularly relevant in cells where EGFR signaling is a key driver of proliferation or hormone secretion.<sup>[1][2]</sup>

Diagram: **Usp8-IN-3** Mechanism of Action





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